

L-Leucinol: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Leucinol*

Cat. No.: *B1674794*

[Get Quote](#)

CAS Number: 7533-40-6

Molecular Formula: $C_6H_{15}NO$

This technical guide provides an in-depth overview of **L-Leucinol**, a chiral amino alcohol derived from the essential amino acid L-leucine. **L-Leucinol** serves as a critical building block in organic synthesis, particularly in the development of novel pharmaceuticals and agrochemicals. Its utility stems from its role as a chiral auxiliary and its own inherent biological activities. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and biological significance.

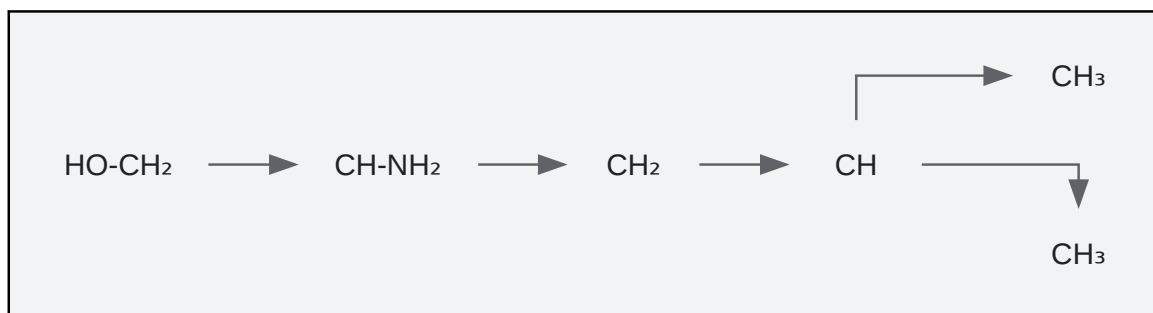
Core Chemical and Physical Properties

L-Leucinol, also known by its systematic IUPAC name (2S)-2-amino-4-methylpentan-1-ol, is a versatile organic compound with a well-defined stereochemistry that is crucial for its application in asymmetric synthesis.^{[1][2]} It is typically a white crystalline solid or a colorless oil, soluble in water and various organic solvents.^{[1][3]}

Property	Value	Reference
CAS Number	7533-40-6	[1][2][3][4]
Molecular Formula	C ₆ H ₁₅ NO	[1][2][3][4]
Molecular Weight	117.19 g/mol	[5]
Appearance	White crystalline solid or Colorless oil	[1][3]
Boiling Point	198-200 °C at 768 mmHg	[5]
Density	0.917 g/mL at 25 °C	[5]
Optical Rotation	[α] _D ²⁰ +4° (c=9 in ethanol)	[3][5]
SMILES	CC(C)C--INVALID-LINK--CO	[1][5]
InChI Key	VPSSPAXIFBTOHY- LURJTMIESA-N	[1][5]

Molecular Structure

The molecular structure of **L-Leucinol** is characterized by a chiral center at the second carbon, bearing an amino group, and a primary alcohol at the first carbon. The isobutyl group, derived from its parent amino acid L-leucine, constitutes the remainder of the carbon chain.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **L-Leucinol**.

Applications in Drug Development and Organic Synthesis

L-Leucinol is a valuable chiral building block in the synthesis of a variety of biologically active molecules.^[3] Its primary applications include:

- **Chiral Auxiliary:** The stereocenter of **L-Leucinol** can be used to direct the stereochemical outcome of a chemical reaction, enabling the synthesis of enantiomerically pure compounds.^[3]
- **Synthesis of Enzyme Inhibitors:** It serves as a starting material for the synthesis of inhibitors for enzymes such as aminopeptidases and phospholipase A2.^[5]
- **Pharmaceutical Intermediates:** **L-Leucinol** is a precursor in the synthesis of various drug candidates and active pharmaceutical ingredients (APIs).^[3]

Biological Activity and Signaling Pathways

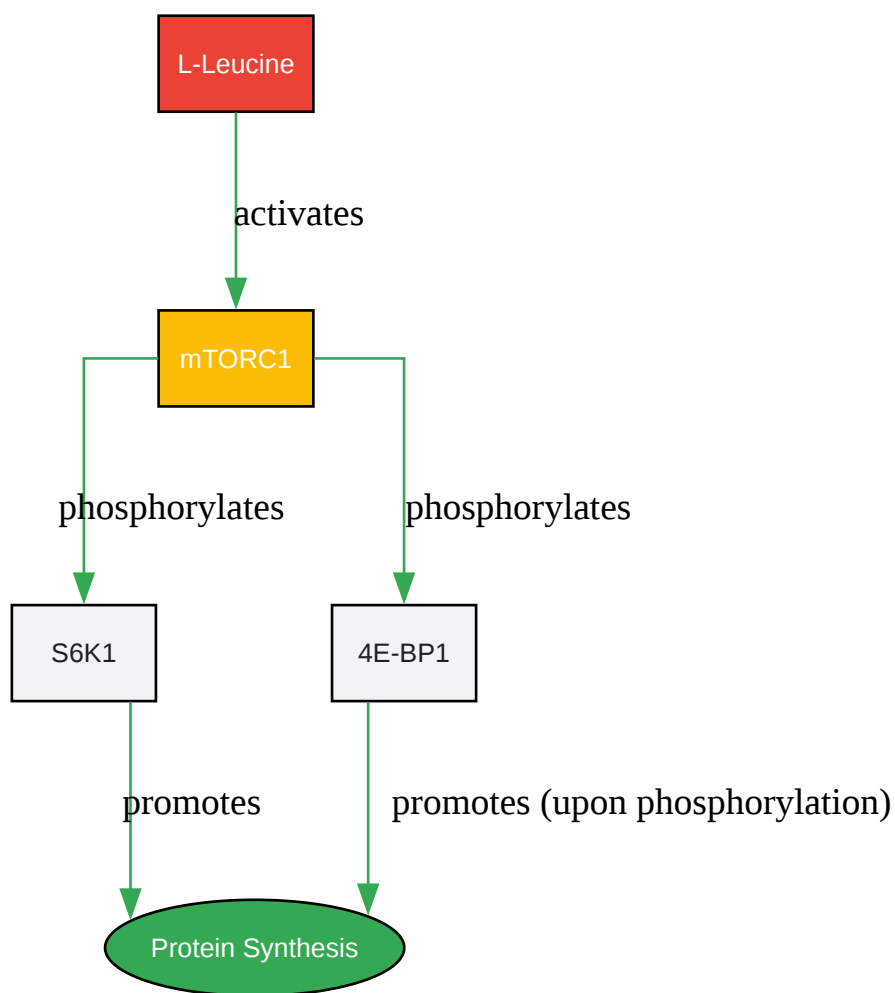
While **L-Leucinol** itself exhibits some biological activities, including potential antimicrobial properties, its primary role in biological systems is often as an inhibitor of specific enzymes.^[1]

Inhibition of Leucine Aminopeptidase

L-Leucinol is a known potent inhibitor of leucine aminopeptidase. This enzyme is involved in the cleavage of N-terminal leucine residues from proteins and peptides. Inhibition of this enzyme can have various physiological effects and is a target for therapeutic intervention.

Relationship to mTOR Signaling Pathway

The parent amino acid of **L-Leucinol**, L-leucine, is a well-established activator of the mammalian target of rapamycin (mTOR) signaling pathway.^[6] This pathway is a central regulator of cell growth, proliferation, and metabolism. While direct studies on **L-Leucinol**'s effect on the mTOR pathway are less common, its structural similarity to L-leucine suggests a potential for interaction with the cellular machinery that senses amino acid availability. The activation of mTOR by leucine leads to the phosphorylation of downstream targets like S6K1 and 4E-BP1, promoting protein synthesis.



[Click to download full resolution via product page](#)

Caption: Simplified mTOR signaling pathway activated by L-leucine.

Experimental Protocols

General Protocol for Aminopeptidase Inhibition Assay

This protocol outlines a general method for assessing the inhibitory effect of **L-Leucinol** on aminopeptidase activity using a chromogenic or fluorogenic substrate.

Materials:

- Purified aminopeptidase
- **L-Leucinol** (inhibitor)

- Chromogenic/fluorogenic substrate (e.g., L-leucine-p-nitroanilide or Leu-AMC)
- Assay buffer (e.g., 50 mM Tris-HCl, pH 8.0)
- Microplate reader

Procedure:

- Prepare a stock solution of **L-Leucinol** in a suitable solvent (e.g., DMSO or water).
- In a 96-well plate, add the assay buffer.
- Add varying concentrations of the **L-Leucinol** stock solution to the wells.
- Add the aminopeptidase enzyme solution to each well and incubate for a pre-determined time at a specific temperature (e.g., 37°C) to allow for inhibitor binding.
- Initiate the reaction by adding the substrate solution to each well.
- Monitor the change in absorbance or fluorescence over time using a microplate reader at the appropriate wavelength.
- Calculate the initial reaction rates and determine the percentage of inhibition for each **L-Leucinol** concentration.
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC_{50} value.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Aminopeptidase N Inhibitors as Pointers for Overcoming Antitumor Treatment Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Design and synthesis of new secretory phospholipase A2 inhibitor of a phospholipid analog - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Design and synthesis of some substrate analogue inhibitors of phospholipase A2 and investigations by NMR and molecular modeling into the binding interactions in the enzyme-inhibitor complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [L-Leucinol: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674794#l-leucinol-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com